

Navigating the Safe Disposal of ONO-4817: A Procedural Guide

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Compound of Interest

Compound Name: ONO-4817
CAS No.: 223472-31-9
Cat. No.: B1662953

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For researchers, scientists, and drug development professionals, ensuring the safe handling and disposal of chemical compounds is paramount. This guide provides essential, immediate safety and logistical information for the proper disposal of **ONO-4817**, a broad-spectrum matrix metalloproteinase (MMP) inhibitor. While a specific Safety Data Sheet (SDS) with disposal instructions for **ONO-4817** is not publicly available, this document outlines a comprehensive disposal procedure based on general guidelines for hazardous and cytotoxic laboratory chemicals.

Adherence to these protocols is critical for laboratory safety and environmental protection. This information is intended to supplement, not replace, your institution's Environmental Health and Safety (EHS) protocols. Always consult with your institution's EHS department for specific requirements.

Chemical and Physical Properties of ONO-4817

A clear understanding of the compound's properties is the first step in safe handling and disposal.

Property	Data
Molecular Weight	416.47 g/mol
Formula	C ₂₂ H ₂₈ N ₂ O ₆
CAS Number	223472-31-9
Solubility	Soluble to 100 mM in DMSO and 50 mM in ethanol.[1]
Storage	Store at room temperature.[1]

Experimental Protocols: A Step-by-Step Disposal Procedure

The following procedure is a recommended workflow for the safe disposal of **ONO-4817** and materials contaminated with it. This protocol is based on standard practices for the disposal of hazardous laboratory chemicals.[2][3][4][5][6]

1. Personal Protective Equipment (PPE):

- Wear standard laboratory PPE, including a lab coat, safety glasses, and nitrile gloves.
- For handling bulk powder or creating solutions, consider double-gloving and working in a chemical fume hood to prevent inhalation of airborne particles.

2. Waste Segregation and Collection:

- Do not dispose of **ONO-4817** down the drain or in regular trash.
- All waste contaminated with **ONO-4817** must be treated as hazardous chemical waste.
- Solid Waste: This includes unused or expired **ONO-4817** powder, contaminated gloves, pipette tips, vials, and other labware.
 - Collect in a designated, leak-proof, and clearly labeled hazardous waste container. The container should be compatible with the chemical properties of **ONO-4817** and its solvents.

- Liquid Waste: This includes solutions of **ONO-4817** in solvents like DMSO or ethanol.
 - Collect in a separate, designated, and sealed hazardous waste container. Ensure the container is compatible with the solvent used.
 - Do not mix incompatible waste streams.

3. Labeling of Waste Containers:

- All hazardous waste containers must be clearly labeled with:
 - The words "Hazardous Waste"
 - The full chemical name: "**ONO-4817**"
 - The solvent(s) and their approximate concentrations (for liquid waste)
 - The date the waste was first added to the container
 - The name of the principal investigator or laboratory contact

4. Storage of Hazardous Waste:

- Store hazardous waste containers in a designated and secure satellite accumulation area within the laboratory.
- Ensure secondary containment is in place to capture any potential leaks.
- Keep containers sealed except when adding waste.

5. Arranging for Disposal:

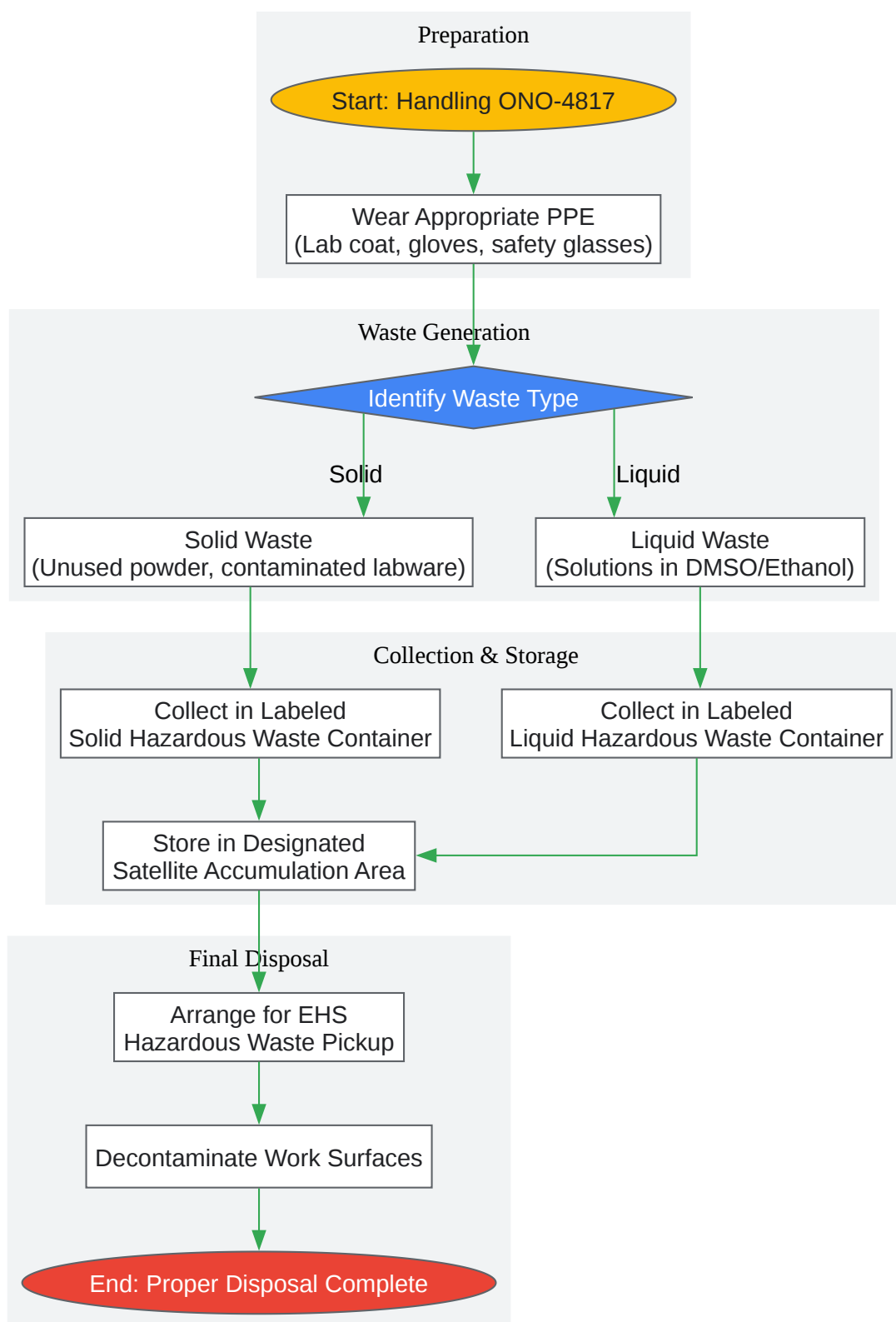
- Once the waste container is full or has reached the storage time limit set by your institution, arrange for its collection by your institution's EHS department.
- Follow your institution's specific procedures for requesting a hazardous waste pickup.

6. Decontamination of Work Surfaces:

- After handling **ONO-4817**, decontaminate all work surfaces (e.g., benchtops, fume hood) with an appropriate solvent (such as 70% ethanol) followed by a detergent solution and then water.
- All cleaning materials (e.g., wipes, absorbent pads) must be disposed of as solid hazardous waste.

Logical Workflow for ONO-4817 Disposal

The following diagram illustrates the decision-making and procedural flow for the proper disposal of **ONO-4817**.



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